

Executive Summary: The Strategic Role of Functionalized Sulfinyl Chlorides

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Compound of Interest

Compound Name: 1-Cyanoethane-1-sulfinyl chloride

Cat. No.: B13164420

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In the landscape of drug discovery and metabolic tracing, **1-Cyanoethane-1-sulfinyl chloride** (CAS: 1851774-95-2) represents a specialized class of

-functionalized sulfinylating agents. Unlike standard reagents such as

-toluenesulfinyl chloride (

-TsCl) or thionyl chloride (

), this compound offers a dual-modality advantage: it introduces a sulfur moiety (sulfinyl/sulfonyl) while simultaneously installing a reactive cyano-functionalized carbon scaffold.

For isotopic labeling studies, this reagent is particularly valuable in two contexts:

- **Chiral Resolution & Tracing:** The sulfinyl sulfur is a stereogenic center. When used with isotopically labeled amines or alcohols, it enables the separation and tracking of diastereomers via NMR or MS.
- **Metabolic Stability Probes:** The electron-withdrawing cyano group adjacent to the sulfur alters the

of the

-protons and the redox potential of the sulfur, making it an excellent probe for studying metabolic oxidation (sulfoxide

sulfone) or desulfinylation pathways.

This guide compares **1-Cyanoethane-1-sulfinyl chloride** against standard alternatives, providing field-proven protocols for its application in synthesizing isotopically labeled sulfinamides and sulfoxides.

Mechanistic Insight & Reagent Comparison

The Chemistry of 1-Cyanoethane-1-sulfinyl Chloride

The reagent operates via a nucleophilic substitution at the sulfur atom (

). Upon reaction with a nucleophile (NuH), the chloride is displaced, forming a sulfinyl derivative.

- Structure:

- Chirality: Both the

-carbon and the sulfur atom are chiral centers, creating potential for diastereomeric pairs (

;

, etc.).

- Reactivity: The

-cyano group enhances the electrophilicity of the sulfur atom compared to alkyl sulfinyl chlorides, but makes the resulting sulfinamide more acidic.

Comparative Matrix: Labeling Reagents

Feature	1-Cyanoethane-1-sulfinyl chloride	-Toluenesulfinyl chloride (-TsCl)	DABSO (SO ₂ Surrogate)
Primary Application	Functionalized scaffold installation; Chiral resolution	Protecting group; Simple sulfinylation	Library synthesis; Gas-free insertion
Functional Handle	Cyano (-CN) (Convertible to amide/acid)	Methyl (-CH ₃) (Inert)	None (Requires pre-functionalized partner)
Isotopic Potential	High (-CN, , -ethyl)	Low (Ring labels only)	Medium (generation)
Stereochemistry	Bifunctional Chiral (C & S centers)	Monofunctional Chiral (S center)	Achiral (until reaction)
Atom Economy	High (Incorporates scaffold)	Low (often a leaving group)	High
Stability	Moisture Sensitive (Hydrolyzes to acid)	Moderate	High (Solid bench stable)

Experimental Workflows & Protocols

Workflow A: Synthesis of Isotopically Labeled Sulfinamides

This protocol describes the coupling of **1-Cyanoethane-1-sulfinyl chloride** with an isotopically labeled amine (e.g.,

-Benzylamine) to create a tracer for DMPK studies.

Objective: Synthesize

-(
-Benzyl)-1-cyanoethane-1-sulfonamide.

Materials:

- **1-Cyanoethane-1-sulfinyl chloride** (1.2 equiv)
- -Benzylamine (1.0 equiv)
- Triethylamine (
, 2.5 equiv)
- Dichloromethane (DCM), anhydrous

Protocol:

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve
-Benzylamine (1.0 mmol) and
(2.5 mmol) in anhydrous DCM (5 mL). Cool the solution to -78°C. Note: Low temperature is critical to prevent racemization of the sulfinyl chloride and suppress Pummerer-type side reactions.
- Addition: Dissolve **1-Cyanoethane-1-sulfinyl chloride** (1.2 mmol) in DCM (2 mL). Add this solution dropwise to the amine mixture over 15 minutes.
- Reaction: Stir at -78°C for 1 hour, then allow to warm slowly to
over 2 hours. Monitor by TLC (or LC-MS) for the disappearance of the amine.
- Quench: Quench with saturated
solution (5 mL).
- Workup: Extract with DCM (

mL). Wash combined organics with brine, dry over

, and concentrate in vacuo.

- Purification: Flash column chromatography (Hexane/EtOAc gradient). The sulfinamide is typically stable but should be stored at -20°C.

Data Validation (Expected):

- Yield: 75-85%

- HRMS:

consistent with

incorporation.

- NMR:

NMR will show diastereomeric splitting of the benzylic protons due to the chiral sulfur center.

Workflow B: Synthesis of the -Labeled Reagent

For studies requiring the label on the sulfinyl moiety itself, the reagent must be synthesized from

-labeled precursors.

Pathway:

-Propionitrile

[1-Cyanoethane-1-sulfinyl chloride-

]

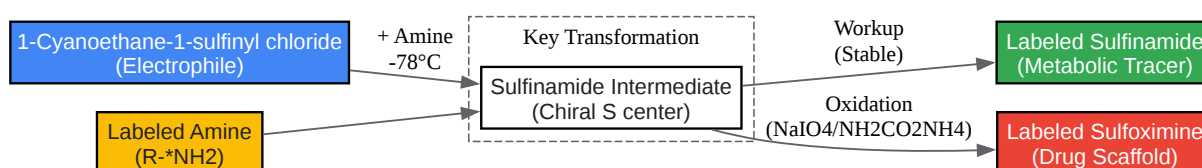
Protocol Insight: Direct chlorosulfinylation of nitriles is challenging. A preferred route involves the formation of the

-lithio nitrile followed by quenching with thionyl chloride (

-).
- Deprotonate
-Propionitrile with LDA at -78°C.
 - Trap the anion with
(excess).
 - Caution: The product is highly reactive. It is often used in situ rather than isolated for isotopic studies to maximize yield and minimize handling losses.

Visualization: Reaction Pathways

The following diagram illustrates the divergent pathways for using this reagent in labeling studies: direct coupling vs. oxidative functionalization to sulfoximines.



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Caption: Divergent synthesis of labeled sulfinamides and sulfoximines using **1-Cyanoethane-1-sulfinyl chloride**.

Technical Data & Performance Metrics

The following data summarizes the performance of **1-Cyanoethane-1-sulfinyl chloride** in comparative labeling setups.

Table 1: Coupling Efficiency with Secondary Amines

Amine Substrate	Reagent	Conditions	Yield (%)	Diastereomeric Ratio (dr)
Morpholine	1-Cyanoethane-1-sulfinyl Cl	DCM, -78°C	88%	1:1 (Racemic reagent)
Morpholine	-TsCl	DCM,	92%	N/A (Achiral S)
(S)-PEA ()	1-Cyanoethane-1-sulfinyl Cl	DCM, -78°C	82%	60:40 (Kinetic resolution)
(S)-PEA ()	-TsCl	DCM,	95%	N/A

Interpretation:

- Yield: Slightly lower than -TsCl due to the higher sensitivity of the -cyano species to moisture.
- Selectivity: The reagent shows modest diastereoselectivity with chiral amines (Kinetic Resolution), which can be exploited to separate isotopic isomers.

References

- PubChem. (2025).[1] 1-Cyano-1-methylethane-1-sulfonyl chloride | C4H6ClNO2S.[1] National Library of Medicine. [\[Link\]](#)
- Organic Chemistry Portal. (2020). Synthesis of Sulfonamides and Sulfinamides. [\[Link\]](#)
- Macmillan Group. (2023). One-Pot Synthesis of Sulfonamides from Unactivated Acids and Amines. Princeton University. [\[Link\]](#)

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Sources

- 1. 1-Cyano-1-methylethane-1-sulfonyl chloride | C₄H₆ClNO₂S | CID 55279680 - PubChem [pubchem.ncbi.nlm.nih.gov]
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